A Comprehensive Technical Guide to the Research Applications of WAY-100635

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Compound of Interest

Compound Name:	*4-Pyridin-3-yl-1,2,5-oxadiazol-3-amine*
CAS No.:	*131988-01-7*
Cat. No.:	*B1349469*

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A Note on Chemical Identification: While this guide focuses on the extensive research applications of the compound commonly known as WAY-100635, it is important to address a discrepancy regarding its CAS (Chemical Abstracts Service) number. Initial searches for CAS number 131988-01-7 yield conflicting results, with some sources associating it with WAY-100635 and others with unrelated chemical entities. For clarity and scientific accuracy, this guide will refer to the compound by its widely recognized name, WAY-100635, which is unambiguously linked to the potent and selective 5-HT1A receptor antagonist discussed herein. The chemical name for WAY-100635 is N-[2-[4-(2-methoxyphenyl)-1-piperazinyl]ethyl)-N-(2-pyridinyl)cyclohexanecarboxamide.

Introduction: Unveiling a Key Tool in Neuroscience Research

WAY-100635 is a cornerstone pharmacological tool in the field of neuroscience, renowned for its potent and selective antagonist activity at the serotonin 1A (5-HT1A) receptor.[1][2] Its development marked a significant milestone, providing researchers with the first "silent" antagonist—a compound that blocks the receptor without any intrinsic agonist activity.[1][2]

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This characteristic distinguishes it from earlier partial agonists that were often used as antagonists, offering a clearer means to investigate the physiological and pathological roles of the 5-HT1A receptor. Furthermore, WAY-100635 exhibits a fascinating dual pharmacology, also acting as a potent agonist at the dopamine D4 receptor, a property that opens additional avenues for research.[2][3] This guide provides an in-depth exploration of the mechanism of action, key research applications, and established experimental protocols for WAY-100635, tailored for researchers and drug development professionals.

Mechanism of Action: A Tale of Two Receptors

The primary and most widely studied mechanism of action for WAY-100635 is its high-affinity, selective, and silent antagonism of the 5-HT1A receptor.[1][2] It exhibits a high pIC50 of 8.87 and an IC50 of 1.35 nM for the 5-HT1A receptor, with over 100-fold selectivity against other serotonin receptor subtypes and a broad range of other central nervous system receptors.[1][2]

The 5-HT1A receptor is a G-protein coupled receptor (GPCR) that plays a crucial role in regulating mood, anxiety, and cognition. WAY-100635's ability to block both presynaptic somatodendritic 5-HT1A autoreceptors on serotonin neurons in the dorsal raphe nucleus and postsynaptic 5-HT1A receptors in various brain regions, such as the hippocampus, allows for the precise dissection of their respective functions.[1]

Interestingly, WAY-100635 also demonstrates potent agonism at the dopamine D4 receptor, with a binding affinity (Ki) of 16 nM and an EC50 of 9.7 nM in HEK-D4.4 cells.[3] This dual activity is a critical consideration in experimental design and data interpretation, as some observed effects of WAY-100635 may be attributable to its action on D4 receptors.[4][5]

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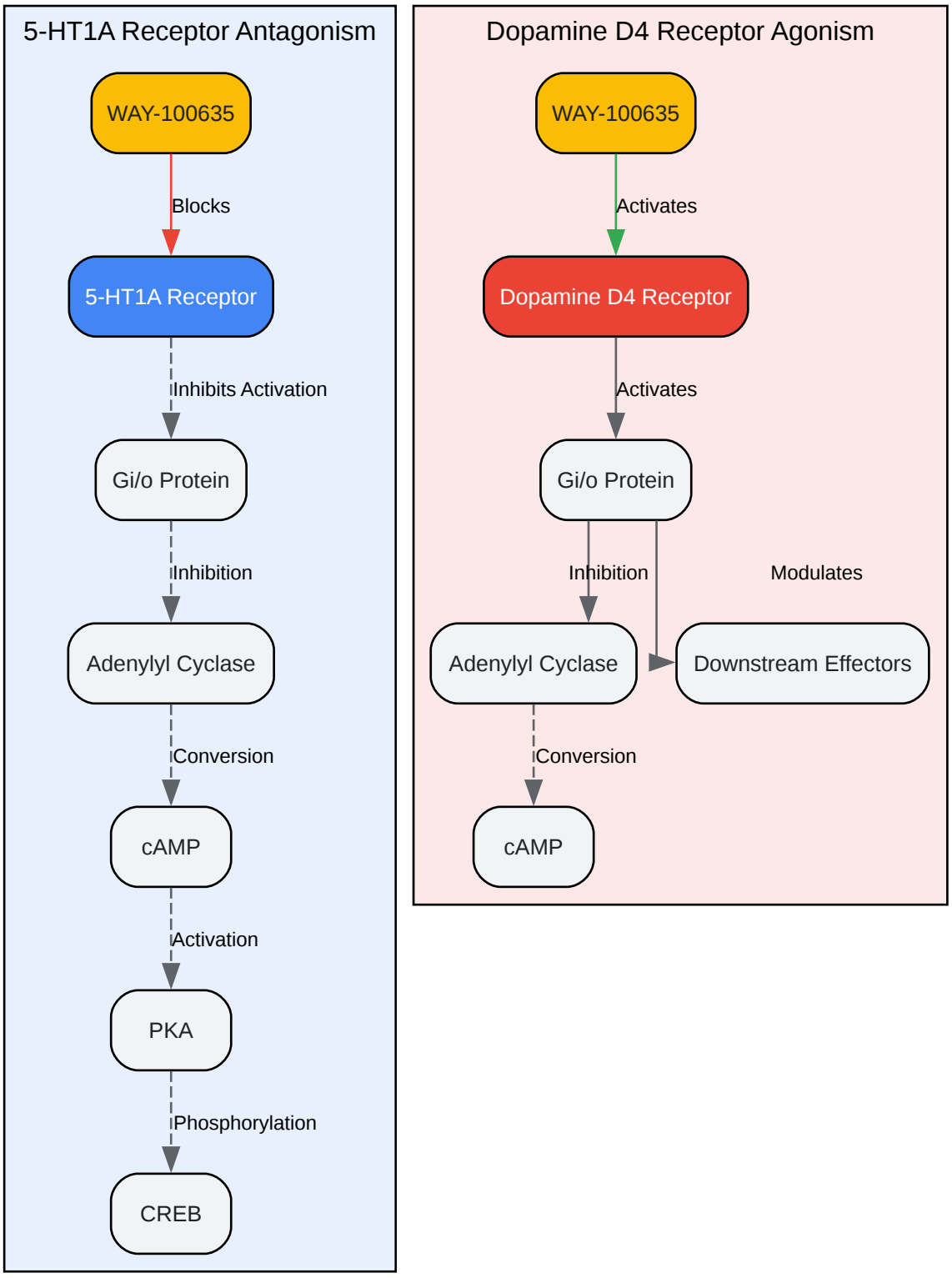

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Figure 1: Dual mechanism of action of WAY-100635.

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Quantitative Data Summary

The following table summarizes the key binding affinities and functional potencies of WAY-100635 at its primary targets.

Target	Parameter	Value	Species	Source
5-HT1A Receptor	IC50	1.35 nM	Rat	[1]
	pIC50	8.87	Not Specified	[2][3]
	Ki	0.39 nM	Not Specified	[3]
	Apparent pA2	9.71	Not Specified	[3]
Dopamine D4 Receptor	Binding Affinity (Kd)	2.4 nM	Human	[3]
	EC50	9.7 nM	Human	[3]
Dopamine D2L Receptor	Binding Affinity	940 nM	Human	[3]
Dopamine D3 Receptor	Binding Affinity	370 nM	Human	[3]
α1-adrenergic Receptor	pIC50	6.6	Not Specified	[3]

Core Research Applications and Experimental Protocols

WAY-100635 has been instrumental in a wide array of research areas, providing critical insights into the function of the 5-HT1A receptor in both normal and pathological states.

WAY-100635 has been used to investigate the anxiolytic-like effects of blocking 5-HT1A receptors.[1] It has also been employed in studies of depression to understand the contribution of 5-HT1A autoreceptors to the therapeutic effects of selective serotonin reuptake inhibitors (SSRIs).[2]

Experimental Protocol: Novelty-Suppressed Feeding Test

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This protocol assesses anxiety-like behavior in rodents.

- Habituation: Individually house mice and handle them for several days prior to testing.
- Food Deprivation: Food deprive the mice for 24 hours before the test.
- Drug Administration: Inject mice intraperitoneally with either vehicle, the test compound, or the test compound in combination with WAY-100635 (e.g., 0.5 mg/kg).[2]
- Testing Apparatus: Place a single food pellet on a white filter paper in the center of a brightly lit, open-field arena.
- Test Procedure: Two days after injection, place the mouse in a corner of the arena and measure the latency to begin eating the food pellet.[2]
- Data Analysis: Compare the latency to eat between the different treatment groups. Anxiolytic compounds are expected to decrease the latency to eat.

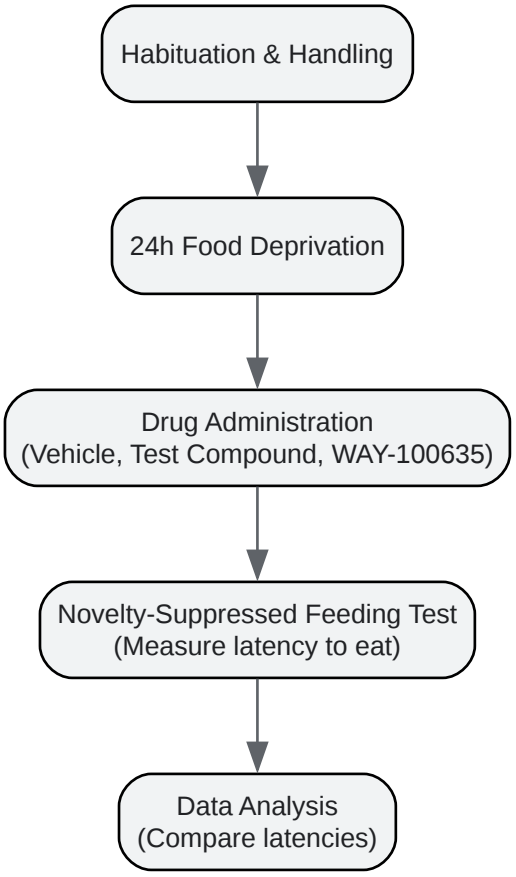

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Figure 2: Workflow for the Novelty-Suppressed Feeding Test.

WAY-100635 has been utilized to explore the role of 5-HT1A receptors in learning and memory. For instance, studies have shown its ability to reverse cognitive deficits induced by other pharmacological agents.[1][6]

Experimental Protocol: Passive Avoidance Task

This protocol is a fear-aggravated test used to assess learning and memory.

- Apparatus: A two-compartment box with a light and a dark chamber, connected by a door. The dark chamber has an electrified grid floor.
- Training (Day 1): Place a rat in the light compartment. When the rat enters the dark compartment, deliver a mild foot shock.
- Drug Administration: Administer WAY-100635 and/or other test compounds before or after the training session, depending on the experimental question.
- Testing (Day 2): Place the rat back in the light compartment and measure the latency to enter the dark compartment.
- Data Analysis: An increased latency to enter the dark compartment on the testing day indicates successful memory of the aversive stimulus.

Radiolabeled versions of WAY-100635, such as [^{11}C]WAY-100635 and [^{3}H]WAY-100635, are invaluable tools for in vivo imaging and quantification of 5-HT1A receptors in the brain using Positron Emission Tomography (PET) and autoradiography, respectively.[1][7][8]

Experimental Protocol: In Vivo [^{3}H]WAY-100635 Binding

This protocol measures the in vivo binding of WAY-100635 to 5-HT1A receptors.

- Drug Administration: Administer the test compound to rats.

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- Radioligand Injection: After a predetermined time, inject [³H]WAY-100635 intravenously (e.g., 7.5 µCi).[2]
- Euthanasia and Dissection: 30 minutes after the radioligand injection, euthanize the rats and rapidly dissect the brain. Isolate regions of interest (e.g., hippocampus, frontal cortex) and a reference region with low 5-HT1A receptor density (e.g., cerebellum).[2]
- Tissue Processing and Radioactivity Measurement: Weigh and homogenize the brain regions. Determine the amount of radioactivity in the homogenates using a scintillation counter.[2]
- Data Analysis: Calculate the specific binding by subtracting the radioactivity in the reference region from that in the regions of interest.

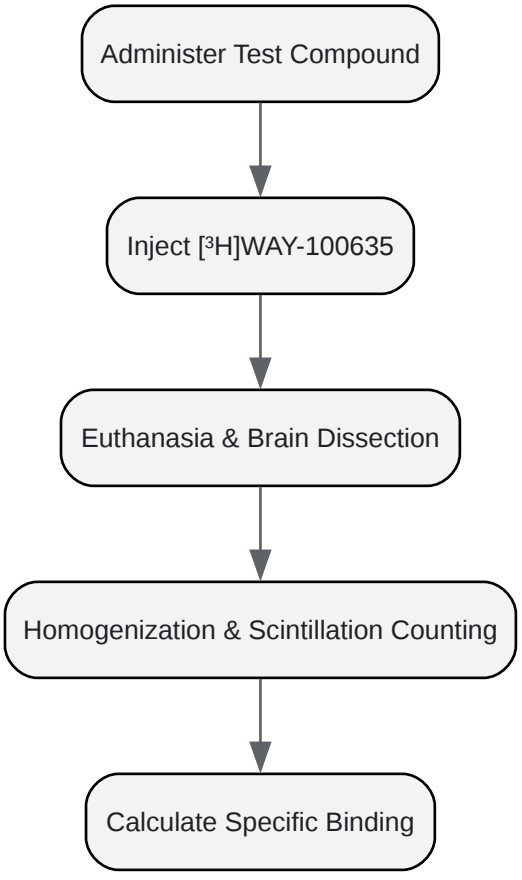

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Figure 3: Workflow for In Vivo [³H]WAY-100635 Binding Studies.

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Future Directions and Conclusion

WAY-100635 remains an indispensable tool for neuroscientists. Its high selectivity and silent antagonist profile at the 5-HT1A receptor, coupled with its agonist activity at the D4 receptor, provide a unique pharmacological profile for dissecting complex neural circuits. Future research will likely continue to leverage this compound to unravel the intricate roles of the serotonergic and dopaminergic systems in neuropsychiatric disorders. The development of even more selective ligands, inspired by the structure of WAY-100635, will further refine our understanding of these critical neurotransmitter systems and pave the way for novel therapeutic interventions.

References

- Fletcher, A., et al. (1996). Electrophysiological, Biochemical, Neurohormonal and Behavioural Studies With WAY-100635, a Potent, Selective and Silent 5-HT1A Receptor Antagonist. Neuropharmacology, 35(6), 643-656. [Link]
- Pike, V. W., et al. (1996). [11C]WAY 100635: a radioligand for imaging 5-HT1A receptors with positron emission tomography. European Journal of Pharmacology, 301(1-3), R5-R7. [Link]
- Gozlan, H., et al. (1995). The Selective 5-HT1A Antagonist Radioligand [3H]WAY 100635 Labels Both G-protein-coupled and Free 5-HT1A Receptors in Rat Brain Membranes. Molecular Pharmacology, 48(4), 631-642. [Link]
- Saikali, M., et al. (2010). Comparative assessment of 18F-Mefway as a serotonin 5-HT1A receptor PET imaging agent across species: Rodents, nonhuman primates, and humans. Journal of Nuclear Medicine, 51(9), 1443-1451. [Link]
- Misane, I., et al. (2003). Selective 5-HT1A antagonists WAY 100635 and NAD-299 attenuate the impairment of passive avoidance caused by scopolamine in the rat. Neuropsychopharmacology, 28(2), 253-264. [Link]
- Leopoldo, M., et al. (2016). Structural Insights Into 5-HT1A/D4 Selectivity of WAY-100635 Analogues: Molecular Modeling, Synthesis, and in Vitro Binding. Journal of Medicinal Chemistry, 59(15), 7176-7191. [Link]
- Forster, E. A., et al. (1995). Electrophysiological, biochemical, neurohormonal and behavioural studies with WAY-100635, a potent, selective and silent 5-HT1A receptor

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antagonist. Behavioural Pharmacology, 6(5-6), 507-518. [Link]

- de Boer, P., et al. (2009). 5-HT1A receptor antagonism reverses and prevents fluoxetine-induced sexual dysfunction in rats. Neuropharmacology, 57(4), 398-405. [Link]
- Wikipedia. (n.d.). Entactogen. [Link]
- Buritova, J., et al. (2001). WAY-100635 antagonist-induced plasticity of 5-HT receptors: regulatory differences between a stable cell line and an in vivo native system. British Journal of Pharmacology, 133(7), 1079-1088. [Link]
- Fornal, C. A., et al. (1996). WAY-100635, a potent and selective 5-hydroxytryptamine1A antagonist, increases serotonergic neuronal activity in behaving cats: comparison with (S)-WAY-100135. Journal of Pharmacology and Experimental Therapeutics, 278(3), 1363-1375. [Link]20)

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Sources

- 1. Electrophysiological, biochemical, neurohormonal and behavioural studies with WAY-100635, a potent, selective and silent 5-HT1A receptor antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Structural Insights into 5-HT1A/D4 Selectivity of WAY-100635 Analogues: Molecular Modeling, Synthesis, and in Vitro Binding - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. academic.oup.com [academic.oup.com]
- 6. Selective 5-HT1A antagonists WAY 100635 and NAD-299 attenuate the impairment of passive avoidance caused by scopolamine in the rat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. [11C]WAY 100635: a radioligand for imaging 5-HT1A receptors with positron emission tomography - PubMed [pubmed.ncbi.nlm.nih.gov]

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- 8. The selective 5-HT1A antagonist radioligand [3H]WAY 100635 labels both G-protein-coupled and free 5-HT1A receptors in rat brain membranes - PubMed [pubmed.ncbi.nlm.nih.gov]
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